

Essential Safety and Logistical Information for Handling (S)-Benzoin Acetate

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Compound of Interest

Compound Name: (S)-Benzoin acetate

Cat. No.: B15190106

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling chemical compounds such as **(S)-Benzoin acetate**. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure research environment.

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₁₆ H ₁₄ O ₃
Molecular Weight	254.28 g/mol
Appearance	Off-white crystals or powder
Odor	Light camphor-like odor
Melting Point	81.5–82.5 °C
Boiling Point	194 °C @ 12 mmHg
Solubility	Very slightly soluble in cold water
Vapor Pressure	1.3 hPa @ 136 °C

Hazard Identification and Personal Protective Equipment (PPE)

(S)-Benzoin acetate may cause skin irritation, serious eye irritation, and respiratory irritation.

[1] It is crucial to wear appropriate Personal Protective Equipment (PPE) to minimize exposure.

Recommended Personal Protective Equipment (PPE)

Equipment	Specification
Eye Protection	Chemical splash goggles or safety glasses with side-shields meeting ANSI Z.87.1 or EN 166(EU) standards.[2][3] A face shield may be required for tasks with a high risk of splashing. [4][5]
Hand Protection	Wear protective gloves.[3] Disposable nitrile gloves offer short-term protection against a wide range of chemicals.[4] Always inspect gloves before use and remove them carefully to avoid skin contact.[3]
Skin and Body Protection	A lab coat should be worn, buttoned, and fit properly to cover as much skin as possible.[4] Long-sleeved clothing and appropriate shoes that cover the entire foot are also necessary.[3]
Respiratory Protection	Use only in a well-ventilated area or outdoors.[1] If ventilation is insufficient, especially during large-scale operations or emergencies, a NIOSH-approved respirator may be required.[3]

Safe Handling and Experimental Protocols

Adherence to proper handling procedures is critical to prevent accidents and ensure personal safety.

General Handling Procedures:

- Ventilation: Always handle **(S)-Benzoin acetate** in a well-ventilated area, such as a fume hood, to avoid inhaling dust or vapors.[1][6]
- Avoid Contact: Prevent contact with skin, eyes, and clothing.[2][6]
- Hygiene: Wash hands thoroughly after handling the substance.[1] Do not eat, drink, or smoke in the work area.[2]
- Ignition Sources: Keep away from heat and sources of ignition.[6]

Spill Cleanup Protocol:

- Evacuate: Evacuate the immediate area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Sweep the spilled solid material into a covered container.[7] If appropriate, moisten the material first to prevent dusting.[7]
- Collection: Use spark-proof tools and explosion-proof equipment for collection.
- Disposal: Dispose of the collected waste in accordance with approved waste disposal procedures.[1]
- Decontamination: Clean the affected area thoroughly.

Disposal Plan

All chemical waste, including **(S)-Benzoin acetate** and any contaminated materials, must be disposed of in accordance with local, state, and federal regulations.

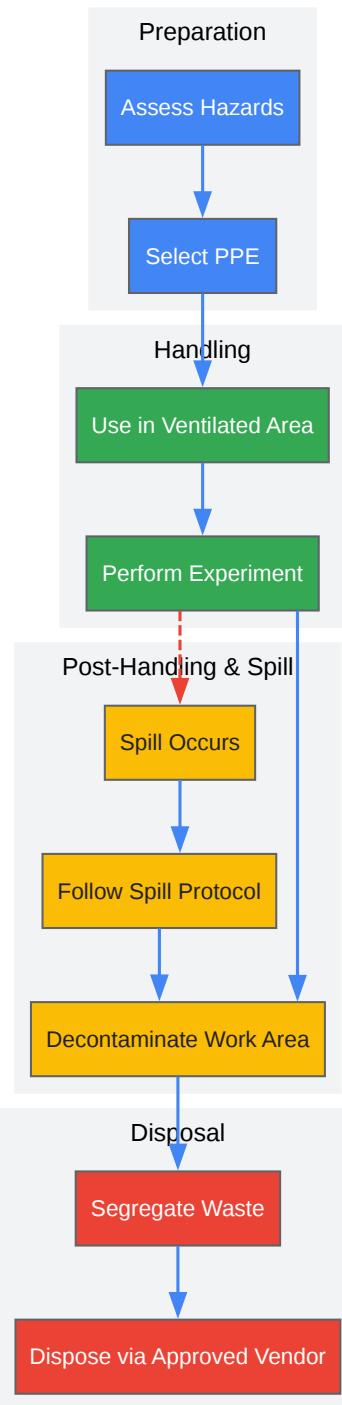
Waste Disposal Steps:

- Containerization: Place waste in a clearly labeled, sealed container.
- Segregation: Do not mix with other incompatible waste streams.

- Storage: Store the waste container in a cool, well-ventilated area away from heat and ignition sources.[\[2\]](#)
- Disposal: Arrange for disposal through an approved waste disposal plant or licensed contractor.[\[1\]](#)

Workflow for Safe Handling of (S)-Benzoin Acetate

Workflow for Safe Handling of (S)-Benzoin Acetate

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